

Technical Guide: Operational Safety & Logistics for 5-Fluoro-2-bromobenzoate

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Compound of Interest

Compound Name: 5-Fluoro-2-bromobenzoate

Cat. No.: B8607214

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Executive Safety Summary: The "Barrier Strategy"

Handling halogenated benzoates requires a Barrier Strategy that prioritizes respiratory protection against fine particulates and dermal protection against potential sensitizers. While often classified as "Irritants" (H315, H319, H335), these compounds function as alkylating-like agents in biological systems and should be treated with high containment protocols typical of drug intermediates.

Physicochemical Hazard Profile

Property	Specification	Operational Implication
Physical State	White to off-white solid / Low-melting solid	High risk of static-induced dust dispersion during weighing.
GHS Classification	Warning (H302, H315, H319, H335)	H302 (Harmful if swallowed) dictates strict hygiene; H335 (Resp. Irritant) mandates fume hood use.
Reactivity	Stable; incompatible with strong oxidizers/bases	Avoid storage near nitric acid or alkaline lysis buffers.
Permeation Risk	Moderate lipophilicity	Standard nitrile gloves may degrade; double-gloving recommended for prolonged contact.

Personal Protective Equipment (PPE) Matrix

Do not rely on generic lab safety rules. Use this specific matrix for **5-Fluoro-2-bromobenzoate** handling.

PPE Component	Technical Specification	Rationale (Causality)
Hand Protection	Double Nitrile (NBR) Inner: 0.11 mm (Exam grade) Outer: 0.11 mm or thicker (Chemical resistant)	Halogenated aromatics can permeate thin nitrile over time. The outer glove is sacrificial; the inner glove prevents dermal absorption during doffing.
Eye Protection	Chemical Splash Goggles (ANSI Z87.1+)	Safety glasses are insufficient. Fine dust can bypass side shields. Goggles seal the ocular cavity against airborne particulates.
Respiratory	Fume Hood (Face velocity: 0.5 m/s)	Primary Control: Do not handle on open benches. If hood is unavailable, use N95/P100 respirator (fit-tested).
Body Defense	Lab Coat (Buttoned, High-neck) + Long sleeves	Prevents accumulation of dust on street clothes, which can lead to secondary exposure outside the lab.

Operational Protocol: From Storage to Synthesis

This workflow integrates safety with experimental efficiency.

Phase A: Receipt & Storage

- Verification: Upon receipt, verify the CAS (6942-39-8 for methyl ester) matches the Certificate of Analysis.

- Storage Condition: Store at Room Temperature (15–25°C) in a dry, dark cabinet.
- Segregation: Keep away from strong bases (e.g., NaOH, KOH) to prevent premature hydrolysis of the ester to the acid.

Phase B: Weighing & Transfer (Critical Step)

- The Static Hazard: These solids are prone to static charge. Use an antistatic gun or polonium strip if available.
- Weighing Protocol:
 - Place the balance inside the chemical fume hood.
 - Tare a closed vessel (scintillation vial or RBF).
 - Transfer solid using a spatula; do not pour from the source bottle to avoid dust clouds.
 - Wipe the exterior of the source bottle and the receiving vessel with a damp Kimwipe (solvent: ethanol) before removing from the hood.

Phase C: Reaction Setup

- Solvent Compatibility: Highly soluble in DCM, THF, and Ethyl Acetate.
- Inert Atmosphere: When using in palladium-catalyzed couplings (e.g., Suzuki), degas solvents before adding the catalyst to prevent oxidative homocoupling, though the benzoate itself is stable in air.

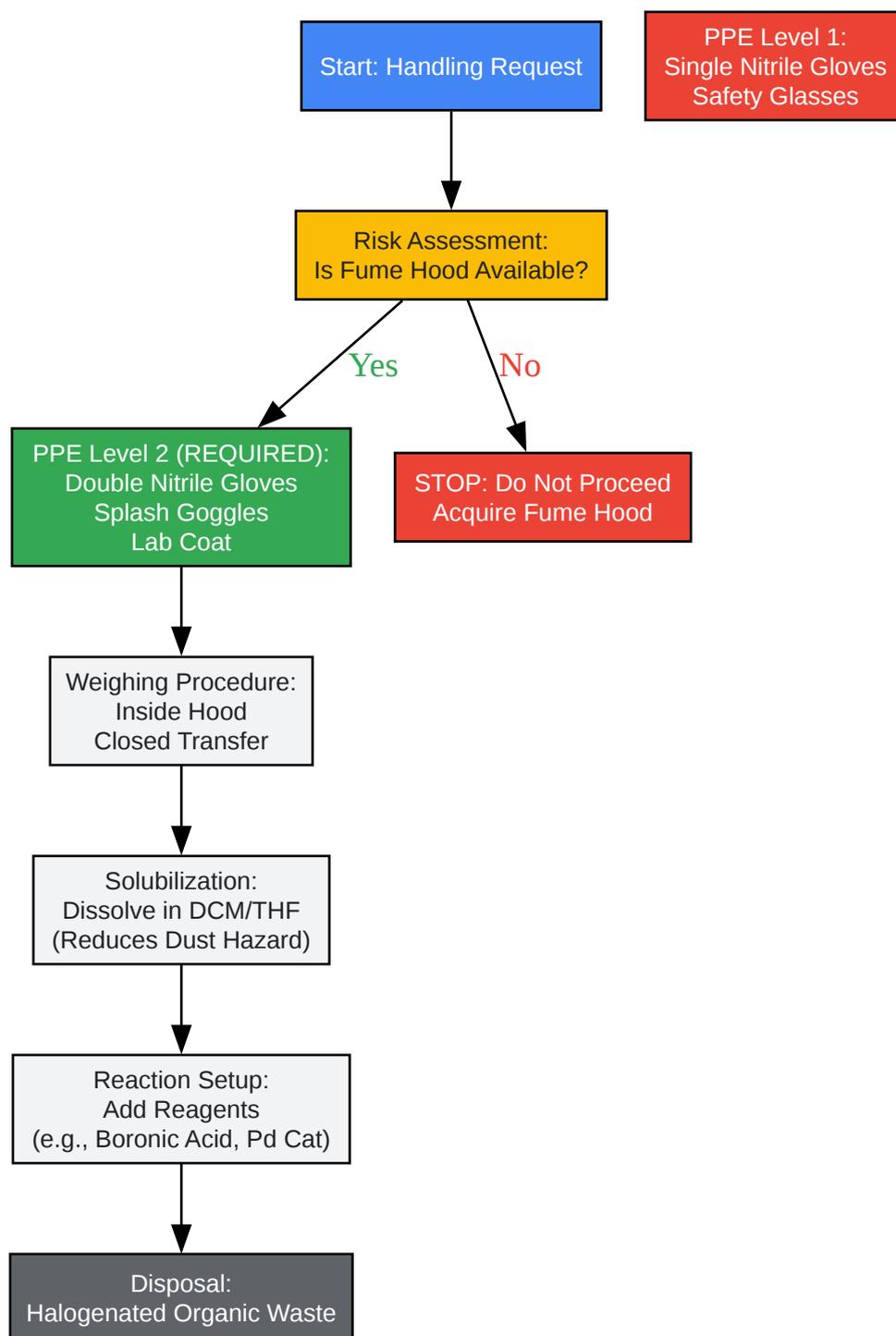
Phase D: Waste Management

- Categorization: Classify as Halogenated Organic Waste.
- Segregation: Do NOT mix with aqueous acidic waste (risk of precipitation) or oxidizing waste (risk of reaction).
- Labeling: Explicitly label "Contains Fluorinated/Brominated Aromatics" to alert disposal vendors.

Visualized Workflows

Figure 1: Safe Handling Logic Flow

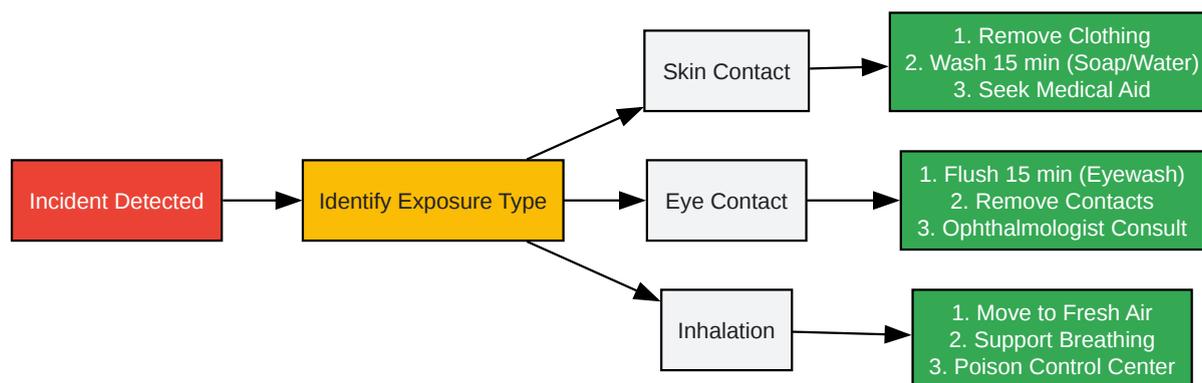
This diagram outlines the decision-making process for handling **5-Fluoro-2-bromobenzoate**.



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Figure 2: Emergency Response Pathway

Immediate actions for exposure incidents.



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[1][2][3][4][5][6][7]

References & Authority

- Sigma-Aldrich.[1][2] Safety Data Sheet: Methyl 5-bromo-2-fluorobenzoate. (Accessed 2023). Provides GHS classification H301/H315/H319.
- Fisher Scientific. Safety Data Sheet: 2-Bromo-5-fluorobenzoic acid. (Accessed 2023). Details physical properties and first aid measures.
- PubChem. Compound Summary: Methyl 2-bromo-5-fluorobenzoate (CID 24882783).[3] National Library of Medicine.
- ChemicalBook. Methyl 2-bromo-5-fluorobenzoate CAS 6942-39-8 Properties and Synthesis.

(Note: While specific SDSs are cited, always consult the document provided by your specific vendor (e.g., Combi-Blocks, Enamine, TCI) as impurity profiles may vary.)

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Sources

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- [2. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [3. Methyl 2-bromo-5-fluorobenzoate | 6942-39-8 \[chemicalbook.com\]](#)
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